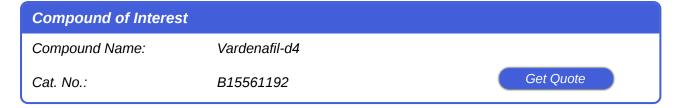


Vardenafil-d4 supplier information and purity specifications

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Vardenafil-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Vardenafil-d4**, a deuterated analog of Vardenafil. Vardenafil is a potent and selective phosphodiesterase type 5 (PDE5) inhibitor used in the treatment of erectile dysfunction. The deuterated form, **Vardenafil-d4**, serves as an essential internal standard for the quantitative analysis of Vardenafil in various biological matrices and pharmaceutical formulations, ensuring accuracy and precision in pharmacokinetic and bioanalytical studies.

Supplier Information

Vardenafil-d4 is available from several specialized chemical suppliers that provide stable isotope-labeled compounds for research purposes. When sourcing **Vardenafil-d4**, it is crucial to obtain a lot-specific Certificate of Analysis to ensure the material meets the requirements of your study.

Table 1: Vardenafil-d4 Supplier Information



Supplier	Product Name	Catalog Number (Example)	Notes
MedchemExpress	Vardenafil-d4	HY-B0442S	Deuterium-labeled Vardenafil.
SynZeal Research	Vardenafil D4	SZ-V006D01	Synthesis on demand.
Alentris Research	Vardenafil D4	Not specified	Provides chemical name and structure.

Purity Specifications

The quality of **Vardenafil-d4** is determined by its chemical and isotopic purity. The chemical purity is typically assessed by High-Performance Liquid Chromatography (HPLC), while the isotopic purity and distribution of isotopologues are determined by Mass Spectrometry (MS).

Table 2: Representative Chemical Purity Specifications for Vardenafil Analogs

Parameter	Specification	Method
Chemical Purity	≥98%	HPLC
Structure Confirmation	Consistent with Structure	NMR

Note: The above specifications are based on a Certificate of Analysis for Vardenafil hydrochloride Trihydrate and are representative. Actual specifications for **Vardenafil-d4** may vary by supplier and lot.

Table 3: Representative Isotopic Purity Specifications for a Deuterated Standard



Isotopologue	Designation	Representative Mass (m/z) [M+H]+	Abundance (%)
Vardenafil-d0	d0	489.2	< 0.1
Vardenafil-d1	d1	490.2	< 0.5
Vardenafil-d2	d2	491.2	< 1.0
Vardenafil-d3	d3	492.2	< 1.5
Vardenafil-d4	d4	493.2	> 97.0

Note: This table is a representative example based on typical isotopic distribution for deuterated standards and does not represent a specific Certificate of Analysis for **Vardenafil-d4**. The isotopic enrichment is a critical parameter, and a high percentage of the d4 species is desirable to minimize interference from the unlabeled compound.

Experimental Protocols

Accurate quantification of Vardenafil using **Vardenafil-d4** as an internal standard relies on robust and validated analytical methods. Below are detailed methodologies for HPLC and Mass Spectrometry analysis.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is suitable for determining the chemical purity of **Vardenafil-d4**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min.
- Detection: UV at a specified wavelength (e.g., 230 nm).



- Sample Preparation: A known concentration of Vardenafil-d4 is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and injected into the HPLC system.
- Data Analysis: The purity is calculated based on the area of the principal peak relative to the total area of all peaks in the chromatogram.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantification in Biological Samples

This method is employed for the quantification of Vardenafil in biological matrices, using **Vardenafil-d4** as an internal standard to correct for matrix effects and variations in sample processing.

- Instrumentation: A liquid chromatography system coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Column: A suitable C18 or other appropriate reversed-phase column.
- Mobile Phase: A gradient elution with a mixture of an aqueous phase (e.g., 0.1% formic acid in water) and an organic phase (e.g., acetonitrile or methanol).
- Flow Rate: A typical flow rate would be in the range of 0.2-0.5 mL/min.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM): Specific precursor-to-product ion transitions are monitored for both Vardenafil and Vardenafil-d4.
 - Vardenafil: e.g., m/z 489.2 → 367.2
 - Vardenafil-d4: e.g., m/z 493.2 → 371.2
- Sample Preparation (Plasma):
 - Spike a known amount of **Vardenafil-d4** internal standard into the plasma sample.



- Perform protein precipitation by adding a water-miscible organic solvent (e.g., acetonitrile).
- Vortex and centrifuge to pellet the precipitated proteins.
- Inject the supernatant into the LC-MS/MS system.
- Data Analysis: A calibration curve is constructed by plotting the ratio of the peak area of Vardenafil to the peak area of Vardenafil-d4 against the concentration of Vardenafil standards. The concentration of Vardenafil in the unknown samples is then determined from this curve.

Mandatory Visualizations

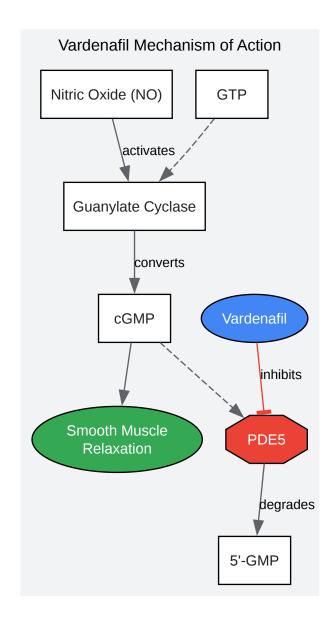
The following diagrams illustrate key processes and pathways related to the use and analysis of **Vardenafil-d4**.



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Caption: Experimental workflow for the quantification of Vardenafil using Vardenafil-d4.





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Caption: Signaling pathway illustrating the mechanism of action of Vardenafil.

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